Application Notes and Protocols for the Quantification of 2-(hydroxymethyl)homomorpholine

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)homomorpholine*
CAS No.:	*1207254-23-6*
Cat. No.:	*B596797*

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Introduction

2-(hydroxymethyl)homomorpholine is a morpholine derivative of interest in pharmaceutical development due to its potential role as a synthetic intermediate or impurity in active pharmaceutical ingredients (APIs). The accurate quantification of this compound is crucial for ensuring the quality, safety, and efficacy of drug products.[1] This document provides detailed application notes and protocols for the analytical quantification of **2-(hydroxymethyl)homomorpholine**, addressing the needs of researchers, scientists, and drug development professionals.

While specific, validated methods for **2-(hydroxymethyl)homomorpholine** are not widely published, robust analytical procedures can be developed by adapting established methods for structurally similar compounds, such as morpholine and its derivatives.[1][2] This guide will focus on two primary analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). The protocols provided herein are

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designed to be a comprehensive starting point for method development and validation, grounded in the principles outlined by the International Council for Harmonisation (ICH) guidelines.[3][4][5][6][7]

Part 1: Analytical Strategy and Method Selection

The choice of analytical technique for quantifying **2-(hydroxymethyl)homomorpholine** depends on several factors, including the sample matrix, required sensitivity, and available instrumentation.[1]

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds.[1] Due to the polarity of **2-(hydroxymethyl)homomorpholine**, derivatization is often necessary to enhance its volatility and improve chromatographic performance.[8] This method offers high sensitivity and specificity, making it suitable for trace-level impurity analysis.

- High-Performance Liquid Chromatography (HPLC): HPLC is a versatile technique suitable for a wide range of analytes. For a polar compound like **2-(hydroxymethyl)homomorpholine** that lacks a strong chromophore, derivatization is required to enable UV or fluorescence detection.[2][9] Alternatively, HPLC coupled with mass spectrometry (LC-MS) can provide high sensitivity and specificity without the need for derivatization.[10]

This guide will provide detailed protocols for a GC-MS method with derivatization, which is a common and robust approach for related morpholine compounds.

Part 2: Gas Chromatography-Mass Spectrometry (GC-MS) Method

Principle

The direct analysis of polar compounds like **2-(hydroxymethyl)homomorpholine** by GC-MS can be challenging. To overcome this, a derivatization step is employed to convert the analyte into a more volatile and thermally stable derivative. A common approach for secondary amines like morpholine derivatives is nitrosation using sodium nitrite in an acidic medium to form a stable N-nitroso derivative.[8][11] This derivative can then be readily extracted and analyzed by GC-MS.[8]

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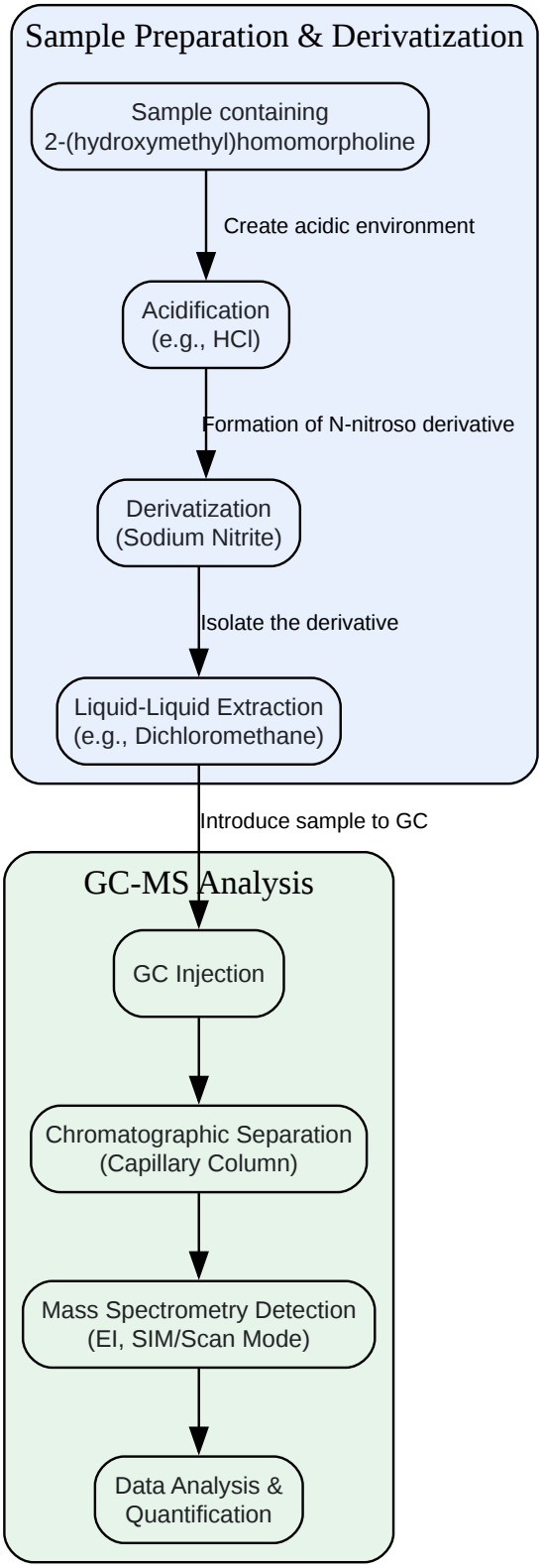
Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the quantification of **2-(hydroxymethyl)homomorpholine** by GC-MS.

Detailed Protocol: GC-MS Quantification

1. Reagents and Materials

- **2-(hydroxymethyl)homomorpholine** reference standard
- Sodium nitrite ($NaNO_2$)
- Hydrochloric acid (HCl), 6 M
- Dichloromethane (DCM), HPLC grade
- Sodium sulfate (anhydrous)
- Methanol, HPLC grade
- Deionized water
- Sample matrix (e.g., API, formulation placebo)

2. Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh and dissolve 10 mg of **2-(hydroxymethyl)homomorpholine** reference standard in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.
- Sample Preparation:
  - For drug substance: Accurately weigh and dissolve a specified amount of the sample in deionized water to achieve a target concentration within the calibration range.
  - For drug product: A suitable extraction procedure must be developed and validated to isolate the analyte from the formulation matrix.

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3. Derivatization Procedure[8][11][12]

- To 2.0 mL of each standard and sample solution in a glass test tube, add 0.5 mL of 6 M HCl.
- Vortex the mixture for 30 seconds.
- Add 0.5 mL of a freshly prepared saturated sodium nitrite solution.
- Vortex again for 30 seconds and allow the reaction to proceed at room temperature for 10 minutes.

4. Liquid-Liquid Extraction[8]

- To the derivatized solution, add 1.0 mL of dichloromethane.
- Vortex vigorously for 1 minute to extract the N-nitroso derivative.
- Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Carefully transfer the lower organic layer (DCM) to a clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the dried organic extract to an autosampler vial for GC-MS analysis.

5. GC-MS Operating Conditions

The following parameters serve as a starting point and should be optimized for your specific instrument and application.

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Parameter	Recommended Setting
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	250 °C
Injection Volume	1 µL (splitless mode)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)
Mass Spectrometer	
Ionization Mode	Electron Impact (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temp	150 °C
Transfer Line Temp	280 °C
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan

6. Data Analysis and Quantification

- Identify the characteristic ions of the derivatized **2-(hydroxymethyl)homomorpholine** from the mass spectrum obtained in full scan mode.
- For quantification, use SIM mode monitoring at least three characteristic ions for improved sensitivity and specificity.
- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the prepared standards.
- Determine the concentration of **2-(hydroxymethyl)homomorpholine** in the samples by interpolating their peak areas from the calibration curve.

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Part 3: Method Validation

A comprehensive validation of the analytical method is essential to ensure its suitability for the intended purpose.[6] The validation should be performed in accordance with ICH Q2(R1) guidelines and should include the following parameters:[3][5][7]

Validation Parameters and Acceptance Criteria

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Parameter	Description	Typical Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of other components.[13][14]	No interference from placebo, impurities, or degradation products at the retention time of the analyte. Peak purity should be demonstrated.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte.[15]	Correlation coefficient (r^2) ≥ 0.99. The y-intercept should be close to zero.
Range	The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have suitable precision, accuracy, and linearity.[14]	For impurities: from the reporting threshold to 120% of the specification limit.[14]
Accuracy	The closeness of the test results obtained by the method to the true value.	For impurities: Recovery of 80-120% of the spiked amount at different concentration levels.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	Repeatability (intra-day): RSD ≤ 15%. Intermediate Precision (inter-day): RSD ≤ 15%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Typically determined based on a signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with	Typically determined based on a signal-to-noise ratio of 10:1. The precision at the LOQ

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	suitable precision and accuracy.[11]	should be acceptable (e.g., RSD ≤ 20%).
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.	No significant change in results when parameters like GC oven temperature, flow rate, or derivatization time are slightly varied.

Logical Flow for Method Validation

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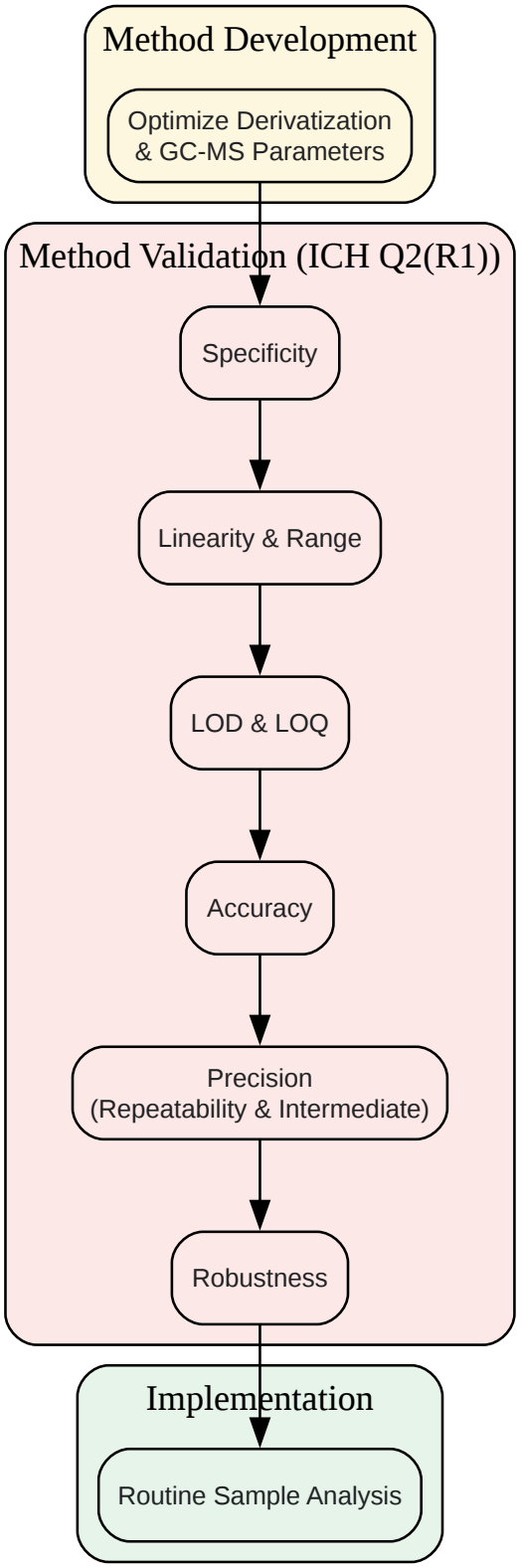

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Caption: Logical progression from method development through validation to routine use.

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Conclusion

The analytical methods and protocols outlined in this document provide a robust framework for the quantification of **2-(hydroxymethyl)homomorpholine** in pharmaceutical applications. The GC-MS method with derivatization offers excellent sensitivity and selectivity, which is critical for impurity profiling. It is imperative that any adapted method undergoes a thorough validation process as per ICH guidelines to ensure the generation of reliable and accurate data, ultimately contributing to the safety and quality of pharmaceutical products.

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